

# Personal protective equipment for handling BPR1M97

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## Compound of Interest

Compound Name: BPR1M97

Cat. No.: B15617538

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## Essential Safety and Handling Guide for BPR1M97

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This document provides crucial safety and logistical information for the handling and disposal of **BPR1M97**, a potent dual-acting mu-opioid receptor (MOP) and nociception/orphanin FQ peptide (NOP) receptor agonist.<sup>[1][2][3]</sup> Adherence to these guidelines is essential to ensure the safety of laboratory personnel and the environment.

## Hazard Identification and Engineering Controls

**BPR1M97** is a highly potent research compound.<sup>[1]</sup> As with many potent pharmaceutical compounds, it should be handled with care to avoid accidental exposure.<sup>[4][5]</sup> The primary routes of exposure are inhalation, ingestion, and dermal contact.

Engineering Controls are the primary means of minimizing exposure.<sup>[6]</sup>

- **Containment:** All handling of solid **BPR1M97** should be performed in a certified chemical fume hood, a glove box, or a ventilated balance enclosure to prevent the generation and inhalation of dust.<sup>[7][8]</sup>
- **Ventilation:** The laboratory should have a single-pass air system, with negative pressure maintained in the areas where the compound is handled to prevent cross-contamination.<sup>[7]</sup>

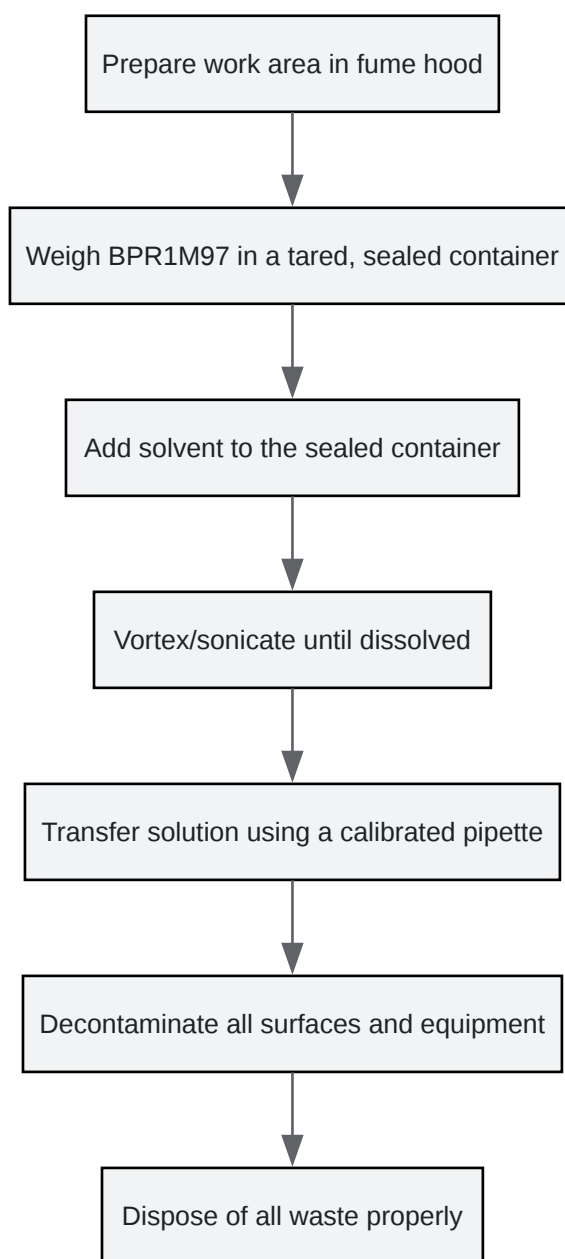
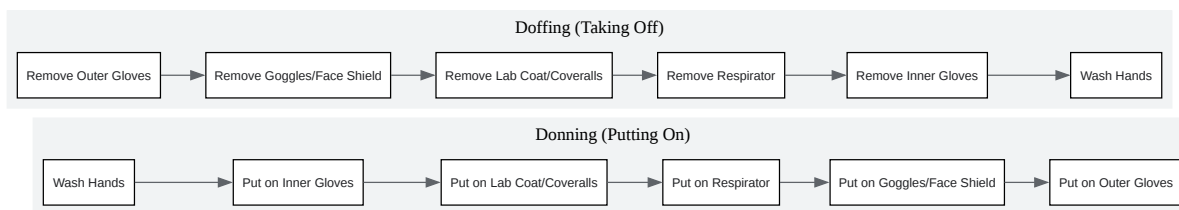
- Restricted Access: Access to areas where **BPR1M97** is stored and handled should be restricted to authorized and trained personnel.[\[6\]](#)

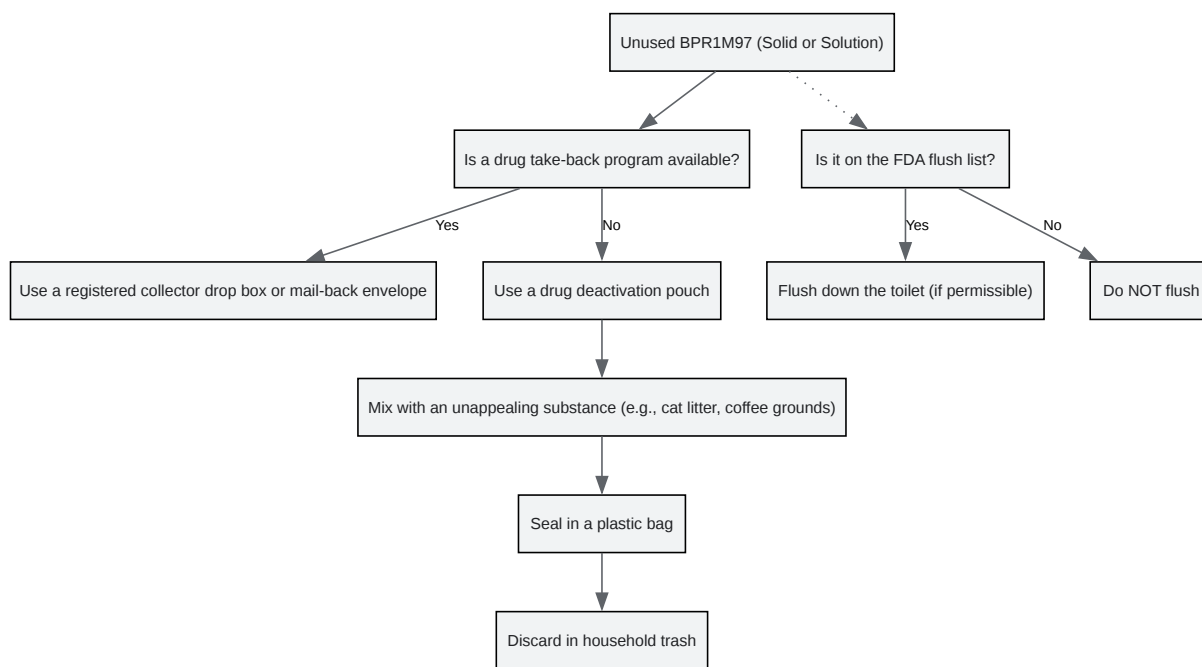
## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory for all personnel handling **BPR1M97**.[\[9\]](#)[\[10\]](#)

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with powder-free nitrile gloves.	Prevents skin contact and allows for safe removal of the outer glove in case of contamination.
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes or airborne particles.
Respiratory Protection	A fit-tested N95 or higher-level respirator.	Essential for handling the solid compound to prevent inhalation of aerosolized particles. <a href="#">[11]</a>
Body Protection	A disposable lab coat with long sleeves or coveralls.	Protects skin and personal clothing from contamination.

### Donning and Doffing PPE Workflow





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